

Emollient properties of Butyl undec-10-enoate in cosmetics

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Compound of Interest

Compound Name: *Butyl undec-10-enoate*

Cat. No.: *B093067*

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An In-depth Technical Guide to the Emollient Properties of **Butyl undec-10-enoate** in Cosmetic Science

Abstract

This technical guide provides a comprehensive analysis of **Butyl undec-10-enoate**, a multifunctional ester with significant applications in the cosmetics and personal care industries. This document delves into the physicochemical properties, synthesis, and mechanism of action of **Butyl undec-10-enoate** as a skin emollient. Furthermore, it outlines detailed experimental protocols for the evaluation of its sensory and biophysical attributes, supported by illustrative data. Formulation considerations, including compatibility and stability, are discussed to guide researchers and formulation scientists in leveraging the unique benefits of this ingredient. The guide culminates with a review of its toxicological and safety profile, affirming its suitability for use in a wide array of cosmetic products.

Introduction to Butyl undec-10-enoate: A Multifunctional Emollient

Butyl undec-10-enoate (CAS No. 109-42-2) is the butyl ester of undecylenic acid, a monounsaturated fatty acid.[1] In the realm of cosmetic science, it is valued for its emollient and skin-conditioning properties.[2] Its unique molecular structure, characterized by a terminal double bond and a medium-length carbon chain, imparts a desirable sensory profile and functional benefits to skincare and haircare formulations. Beyond its primary role as an

emollient, **Butyl undec-10-enoate** and its parent molecule, undecylenic acid, are recognized for their antimicrobial characteristics, offering a secondary benefit in preserving product integrity and supporting skin health.[3][4] This guide will explore the technical merits of **Butyl undec-10-enoate**, providing a scientific foundation for its application in advanced cosmetic formulations.

Physicochemical Characterization

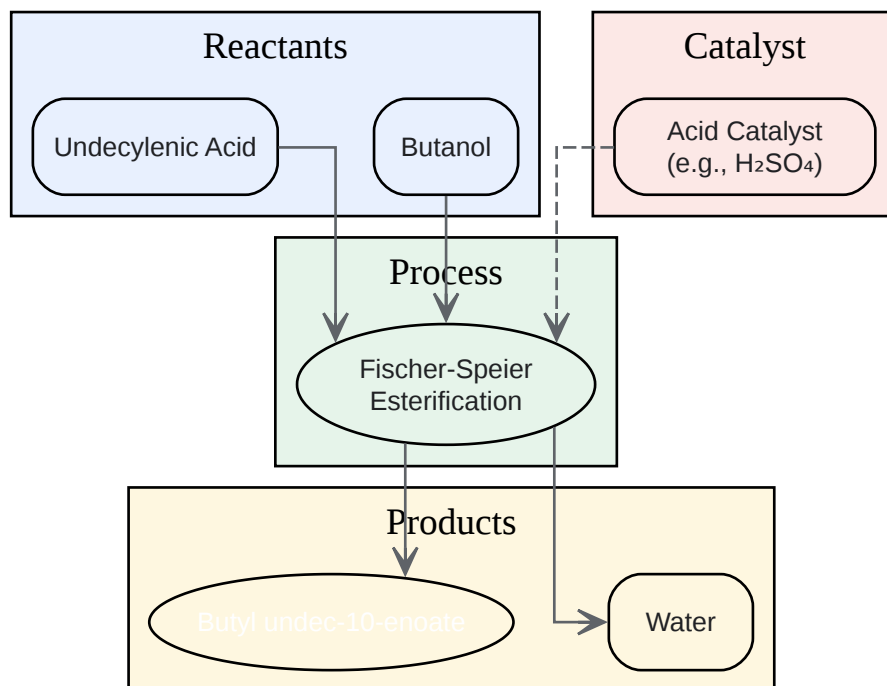
A thorough understanding of the physicochemical properties of **Butyl undec-10-enoate** is fundamental to its effective incorporation into cosmetic formulations. These properties influence its sensory characteristics, stability, and compatibility with other ingredients.

Property	Value	Source
Chemical Name	Butyl undec-10-enoate	[1]
CAS Number	109-42-2	[1]
Molecular Formula	C15H28O2	[2]
Molecular Weight	240.38 g/mol	[2]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor	Very faint, slightly fruity, waxy	[5]
Boiling Point	251 - 253 °C	[2]
Density	~0.871 g/cm ³	[2]
Refractive Index (n _{20/D})	1.439 - 1.443	[2]
Solubility	Soluble in ethanol; insoluble in water	[6]

Synthesis of Butyl undec-10-enoate

The industrial synthesis of **Butyl undec-10-enoate** is typically achieved through the Fischer-Speier esterification of undecylenic acid with butanol, in the presence of an acid catalyst. The terminal double bond of undecylenic acid remains intact under these conditions, preserving the

unique functionality of the molecule. Recent advancements have also explored ultrasound-assisted synthesis to improve reaction times and yields.[7]



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Synthesis Workflow of **Butyl undec-10-enoate**

Experimental Protocol: Laboratory-Scale Synthesis

This protocol outlines a standard laboratory procedure for the synthesis of **Butyl undec-10-enoate** via Fischer-Speier esterification.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus connected to a condenser, add undecylenic acid (1 molar equivalent) and n-butanol (1.5 molar equivalents).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (0.01-0.05 molar equivalents), to the reaction mixture.
- **Reaction Execution:** Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Monitor the progress of the reaction by tracking the amount of water collected.

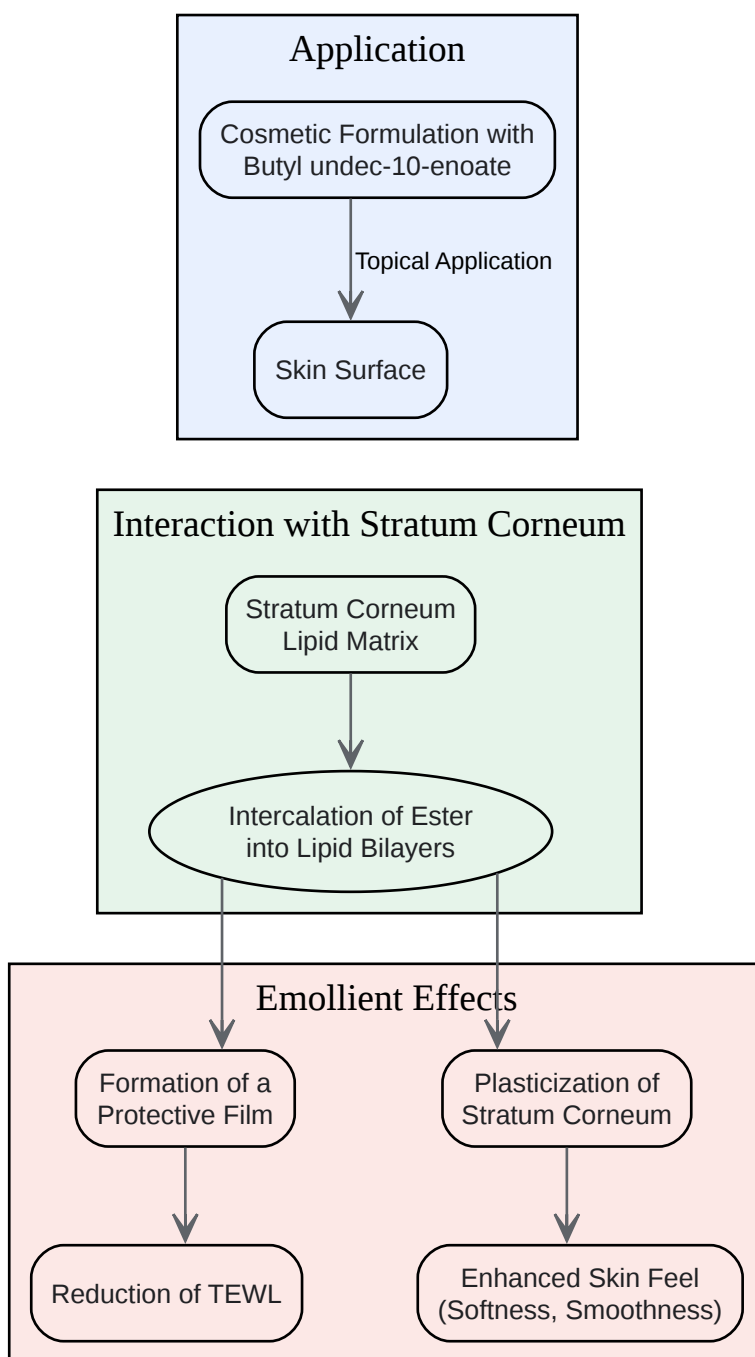
- **Work-up:** Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature.
- **Neutralization and Washing:** Dilute the mixture with an organic solvent (e.g., diethyl ether) and wash sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to remove the solvent and excess butanol.
- **Purification:** The crude ester can be further purified by vacuum distillation to yield high-purity **Butyl undec-10-enoate**.

Emollient Properties and Mechanism of Action

The emollient properties of **Butyl undec-10-enoate** are a direct consequence of its molecular structure. As a fatty acid ester, it is a lipophilic substance that forms a thin, non-occlusive film on the skin's surface. This film helps to reduce transepidermal water loss (TEWL) and imparts a soft, smooth feel to the skin.[8]

The mechanism of action involves the integration of the ester into the lipid matrix of the stratum corneum. The flexible carbon chain of the undecylenate moiety and the butyl group can intercalate between the corneocytes, plasticizing the skin's surface and enhancing its suppleness. The presence of the terminal double bond in the undecylenate chain introduces a "kink" in the molecule, which can disrupt the highly ordered structure of some lipids, contributing to a lighter, less greasy skin feel compared to saturated esters of similar molecular weight.

Furthermore, undecylenic acid and its esters are known to possess antimicrobial properties.[4] This can be a beneficial secondary attribute in cosmetic formulations, potentially helping to maintain the skin's natural microflora balance.

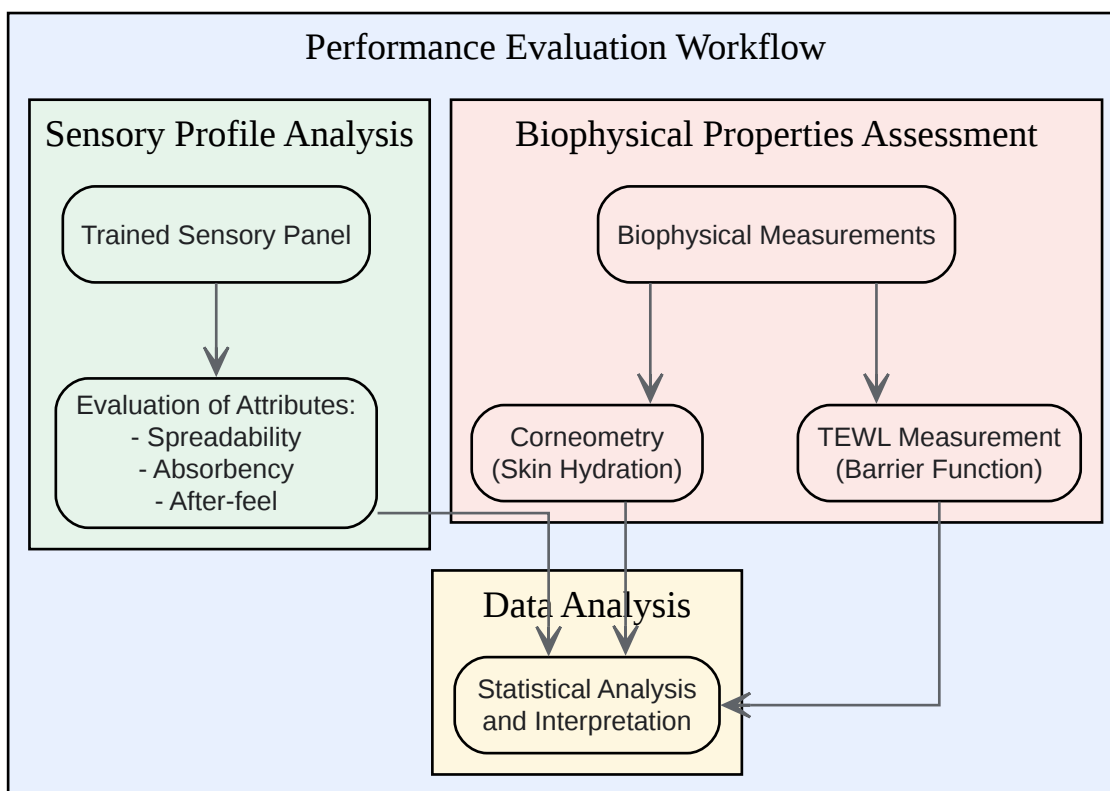


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Mechanism of Emollient Action

Performance Evaluation of Butyl undec-10-enoate

To quantify the emollient properties of **Butyl undec-10-enoate**, a combination of sensory panel evaluations and biophysical measurements is employed.



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